

Personal protective equipment for handling 1,2-Difluoroethane

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Compound of Interest

Compound Name: 1,2-Difluoroethane

Cat. No.: B1293797

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Essential Safety and Handling Guide for 1,2-Difluoroethane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,2-Difluoroethane** (CAS No. 624-72-6). The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Chemical Safety and Hazard Information

1,2-Difluoroethane is an extremely flammable liquid and vapor that is harmful if inhaled.^[1] It can cause skin, eye, and respiratory tract irritation.^[2] Ingestion or skin contact is toxic.^[2] It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment.

Quantitative Data Summary

The following tables summarize key quantitative data for **1,2-Difluoroethane**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	624-72-6
Molecular Formula	C ₂ H ₄ F ₂
Molecular Weight	66.05 g/mol
Boiling Point	-25 °C (-13 °F)
Melting Point	-117 °C (-179 °F)
Flash Point	Extremely flammable
Vapor Density	2.28 (Air = 1)

(Data sourced from multiple safety data sheets.[\[1\]](#)[\[3\]](#))

Table 2: Occupational Exposure Limits

Jurisdiction	Limit Type	Value
Latvia	8-hour Limit	3000 mg/m ³

Note: As of the latest search, specific Permissible Exposure Limits (PEL) from the U.S. Occupational Safety and Health Administration (OSHA) or Threshold Limit Values (TLV) from the American Conference of Governmental Industrial Hygienists (ACGIH) for **1,2-Difluoroethane** were not identified. The exposure limits provided are for Latvia.[\[1\]](#) Users should consult local regulations and their institution's safety office for the most current and applicable exposure limits.

Personal Protective Equipment (PPE)

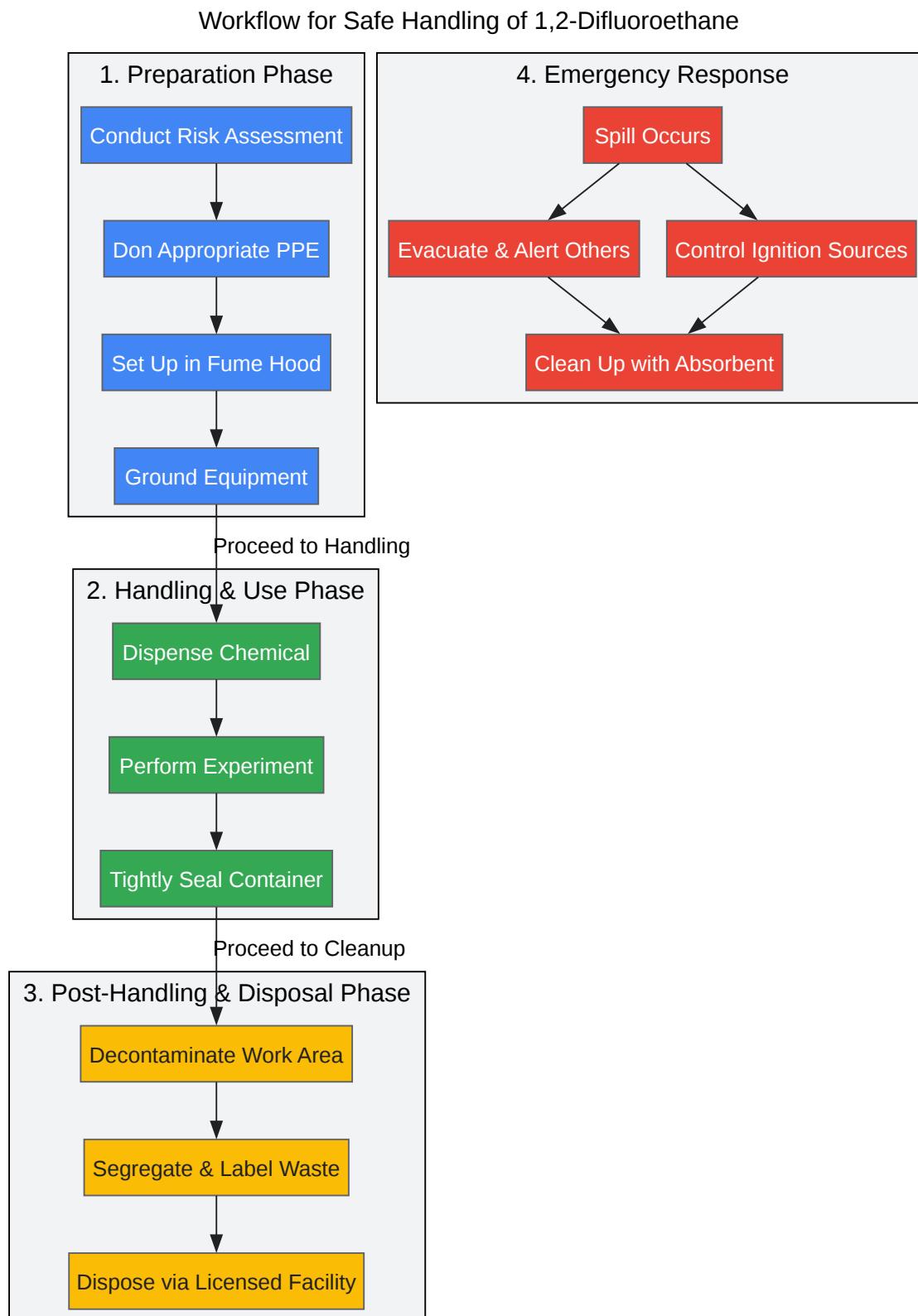
A thorough risk assessment should be conducted before handling **1,2-Difluoroethane** to ensure the appropriate level of protection.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1]	Protects against splashes and vapors that can cause serious eye irritation.
Skin & Body Protection	Fire/flame resistant and impervious lab coat or clothing. [1] Full-length pants and closed-toe shoes.	Prevents skin contact with the toxic and irritating chemical and protects against its high flammability.
Hand Protection	Chemically impermeable gloves. [1]	Prevents toxic skin contact. No specific breakthrough time data for 1,2-Difluoroethane was found. Nitrile gloves may provide short-term splash protection, but prolonged exposure should be avoided. [4] [5] It is critical to consult the glove manufacturer's chemical resistance data. Always inspect gloves before use. [1]
Respiratory Protection	Use only in a well-ventilated area with local exhaust ventilation (e.g., a chemical fume hood). [1] [2] If exposure limits are exceeded or symptoms of irritation occur, a full-face respirator with appropriate cartridges should be used. [1] For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) is necessary. [6]	Protects against inhalation of harmful vapors. [1]

Safe Handling and Experimental Workflow

The following diagram and procedural steps outline the safe workflow for handling **1,2-Difluoroethane** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **1,2-Difluoroethane**.

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:

- Conduct a thorough risk assessment for the specific procedure.
- Ensure a certified chemical fume hood and an emergency eyewash/shower station are accessible.[7]
- Put on all required PPE as detailed in Table 3.
- Work in a well-ventilated area, preferably a chemical fume hood.[1]
- Ensure all equipment is properly grounded and bonded to prevent static discharge.[1] Use only non-sparking tools and explosion-proof equipment.[1][2]

- During Use:

- Keep the container tightly closed when not in use.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Avoid contact with skin and eyes.[1]
- Avoid breathing vapors or mist.[1]

- After Use:

- Tightly seal the **1,2-Difluoroethane** container.
- Decontaminate all surfaces, equipment, and PPE according to your lab's established procedures.

- Wash hands thoroughly with soap and water after handling.[7]

Spill Response Protocol

- Immediate Actions:
 - Evacuate personnel from the immediate spill area and alert others.[1]
 - Remove all sources of ignition.[1]
 - If safe to do so, increase ventilation to the area.
- Cleanup (for minor spills by trained personnel only):
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[3][8]
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1]
 - Wash the spill area with soap and water once the material is removed.[9]
- Major Spills:
 - For large spills, evacuate the area and contact your institution's emergency response team immediately.[10]

Disposal Plan

- Waste Collection:
 - All waste materials contaminated with **1,2-Difluoroethane** must be collected in a suitable, closed, and properly labeled container.[1]
- Disposal Method:

- Disposal must be conducted through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[[11](#)]
- Do not discharge into sewer systems or the environment.[[11](#)]
- Recycle or recondition the container if possible after triple-rinsing, or puncture it to render it unusable before landfill disposal.[[11](#)]
- Always follow all applicable federal, state, and local regulations for hazardous waste disposal.[[1](#)]

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